

3-Methoxypyrrolidine: A Technical Overview for Researchers

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Compound of Interest

Compound Name: 3-Methoxypyrrolidine

Cat. No.: B1366375

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For immediate release: A comprehensive technical guide on **3-Methoxypyrrolidine**, a versatile heterocyclic compound pivotal in contemporary drug discovery and chemical synthesis. This document serves as a core resource for researchers, scientists, and professionals in drug development, providing in-depth data on its molecular characteristics, synthesis, and its role in modulating key biological pathways.

Core Molecular and Physical Properties

3-Methoxypyrrolidine is a valuable building block in organic synthesis, particularly recognized for its utility as a pharmaceutical intermediate.^{[1][2]} Its fundamental properties are summarized below, offering a clear, comparative view for laboratory and research applications.

Property	Value	Source
Molecular Formula	C ₅ H ₁₁ NO	^[3]
Molecular Weight	101.15 g/mol	^[3]
IUPAC Name	3-methoxypyrrolidine	^[3]
CAS Number	62848-20-8	^[3]

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis and analysis of **3-Methoxypyrrolidine** are proprietary and vary by institution, general methodologies have been established in the scientific literature.

General Synthesis Method

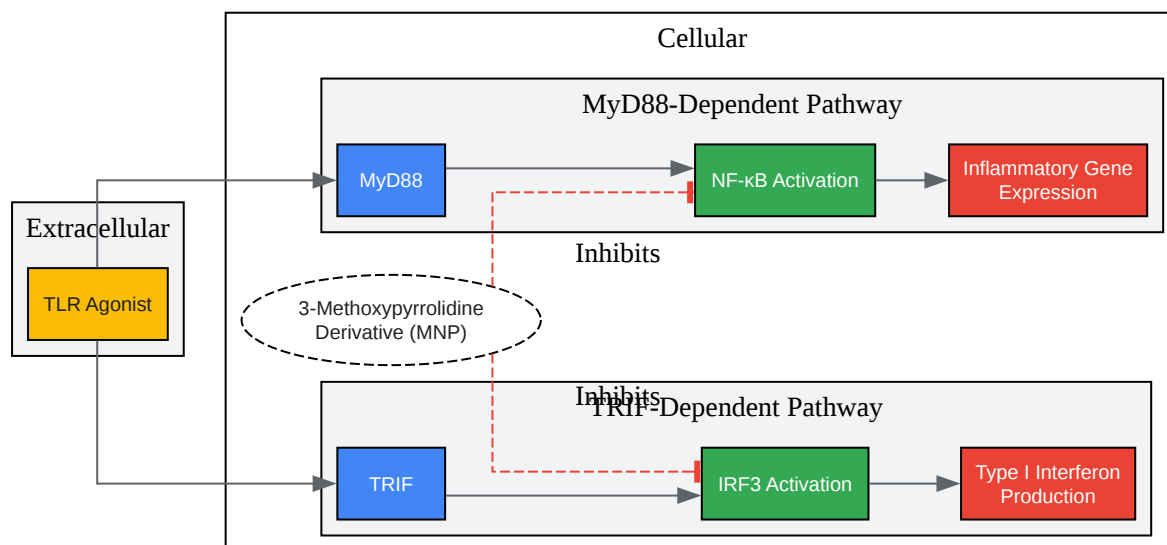
A common synthetic route to (3S)-**3-Methoxypyrrolidine** involves the reaction of pyrrolidine with methanol.^[4] This process is a foundational method for producing this compound, which serves as an important intermediate in the synthesis of more complex, biologically active molecules.^{[1][4]}

It is imperative for researchers to consult detailed scholarly articles and patents for specific reaction conditions, including catalysts, temperature, pressure, and purification techniques, to ensure the safe and efficient synthesis of **3-Methoxypyrrolidine**. The purity of the final compound is critical, especially in pharmaceutical applications, with a minimum purity of 97% often required.^[2]

Role in Signaling Pathway Modulation

While **3-Methoxypyrrolidine** itself is primarily a structural motif, its derivatives have been shown to exhibit significant biological activity. For instance, a closely related compound, 1-[5-methoxy-2-(2-nitrovinyl)phenyl]pyrrolidine (MNP), has been demonstrated to modulate Toll-like receptor (TLR) signaling pathways.^[5] TLRs are a class of proteins that play a key role in the innate immune system.

The diagram below illustrates the inhibitory effect of the **3-methoxypyrrolidine** derivative on the MyD88-dependent and TRIF-dependent TLR signaling pathways, which are crucial in the inflammatory response.^[5] This provides a model for how compounds containing the **3-methoxypyrrolidine** scaffold can be developed to target specific biological pathways.



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Inhibition of TLR Signaling by a **3-Methoxypyrrolidine** Derivative.

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